

Personal protective equipment for handling DL-Aspartic acid-13C1

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Compound of Interest

Compound Name: DL-Aspartic acid-13C1

Cat. No.: B1611100

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Essential Safety and Handling Guide for DL-Aspartic acid-13C1

This guide provides immediate and essential safety and logistical information for researchers, scientists, and drug development professionals handling **DL-Aspartic acid-13C1**. The following procedures ensure the safe handling, use, and disposal of this compound in a laboratory setting.

Personal Protective Equipment (PPE)

The minimum personal protective equipment required when handling **DL-Aspartic acid-13C1** is detailed below. A risk assessment should be conducted to determine if additional protection is necessary for the specific tasks to be performed.^{[1][2]}

PPE Category	Item	Specification
Hand Protection	Gloves	Disposable nitrile gloves are the minimum requirement for incidental contact. ^[1] For tasks with a higher risk of exposure, consider double gloving or using more robust chemical-resistant gloves.
Eye and Face Protection	Safety Glasses/Goggles	Safety glasses with side shields are the minimum requirement. ^[1] Chemical splash goggles should be worn when there is a risk of splashing. ^[3] A face shield, in addition to goggles, is recommended when handling larger quantities or when a significant splash hazard is present. ^{[1][2]}
Body Protection	Lab Coat	A standard lab coat is required to protect clothing and skin from potential contamination. ^{[1][2][4]}
Respiratory Protection	Respirator	A respirator (e.g., N95) may be necessary when working with the powder outside of a fume hood or in poorly ventilated areas to prevent inhalation of dust. ^{[2][4]}
Foot Protection	Closed-Toe Shoes	Closed-toe shoes are mandatory to protect against spills and falling objects. ^[4]

Operational Plan: Handling Procedures

DL-Aspartic acid-13C1 is a white, odorless, powdered solid.^{[5][6]} While it is not classified as a hazardous substance, prudent laboratory practices should always be followed.^{[7][8]} The primary chemical hazards are associated with its powdered form, which can be an inhalation irritant.

Receiving and Storage:

- Upon receipt, visually inspect the container for any damage or leaks.
- Store in a tightly sealed container in a cool, dry, and well-ventilated area.^{[5][9]}
- General guidelines for stable isotope-labeled compounds recommend referring to the manufacturer's certificate of analysis for specific storage conditions, which may include refrigeration or freezing to ensure long-term stability.^[10]

Preparation and Use:

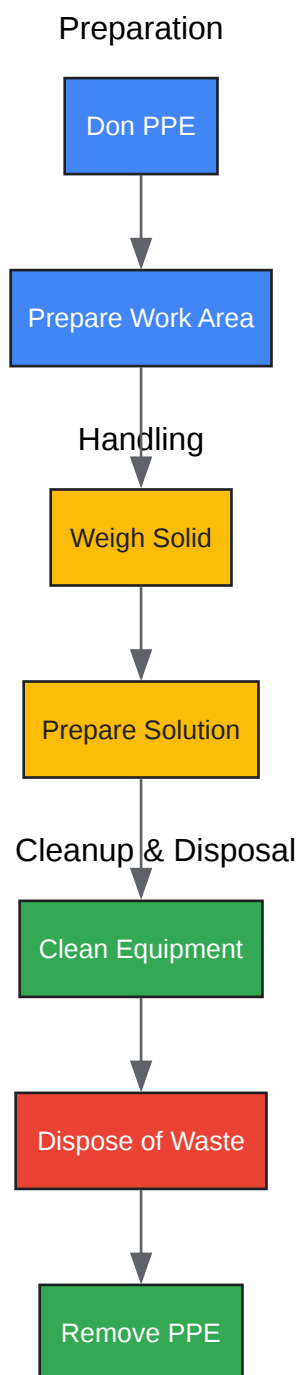
- Handle the solid material in a chemical fume hood or a well-ventilated area to minimize dust inhalation.^[11]
- Wear all required PPE as outlined in the table above.
- Avoid direct contact with skin and eyes.^[5]
- Use appropriate tools (e.g., spatula, weigh paper) to handle the powder.
- For creating solutions, slowly add the powder to the solvent to avoid splashing.

In Case of Accidental Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Seek medical attention.^{[5][9]}
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.^{[5][9]}

- Inhalation: Move to fresh air. If not breathing, give artificial respiration.[11]
- Ingestion: Clean mouth with water and seek medical attention.[5]

Workflow for Handling DL-Aspartic acid-13C1



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A high-level overview of the handling process for **DL-Aspartic acid-13C1**.

Disposal Plan

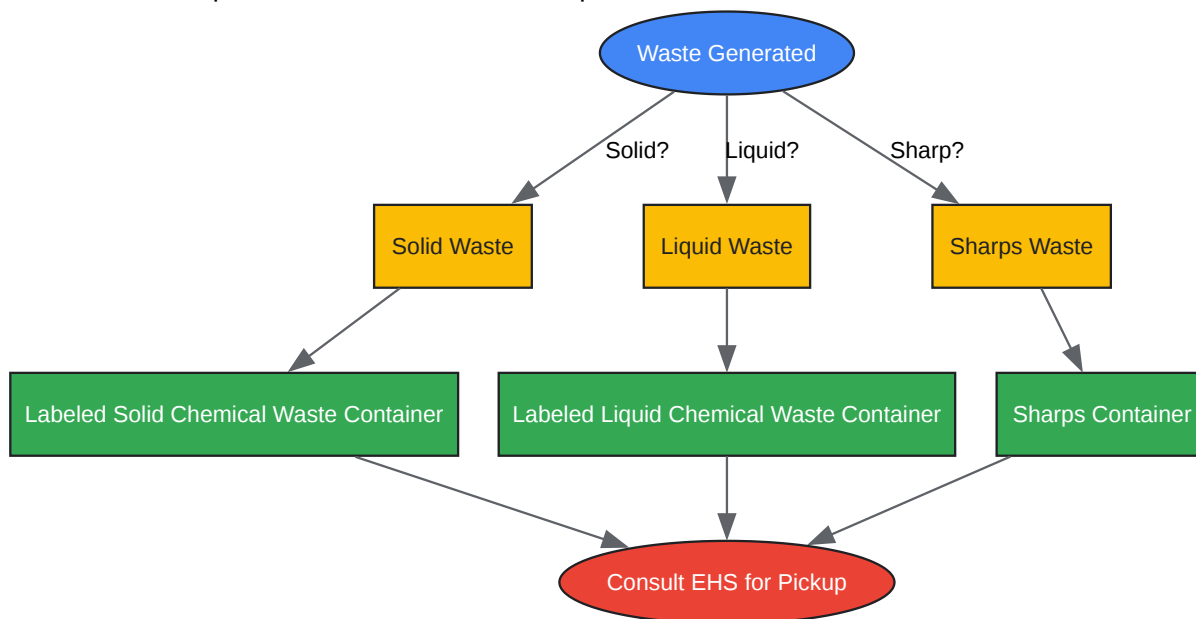
Contaminated materials and unused product should be disposed of in accordance with federal, state, and local environmental control regulations.[\[12\]](#)

Waste Segregation:

- Solid Waste: Collect unused **DL-Aspartic acid-13C1** powder and any grossly contaminated disposable materials (e.g., weigh paper, gloves) in a clearly labeled, sealed container for chemical waste.
- Liquid Waste: Solutions of **DL-Aspartic acid-13C1** should be collected in a designated, labeled waste container for non-hazardous aqueous waste, unless mixed with a hazardous solvent.
- Sharps: Any contaminated sharps (e.g., needles, pipette tips) must be disposed of in a designated sharps container.

Disposal Procedure:

- Segregate waste into the appropriate, clearly labeled containers at the point of generation.
- Do not mix with other incompatible waste streams.
- Consult your institution's Environmental Health and Safety (EHS) office for specific guidance on waste pickup and disposal procedures.

Disposal Decision Tree for DL-Aspartic acid- ^{13}C 1 Contaminated Waste

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A decision guide for the proper segregation and disposal of waste.

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References

- 1. Personal Protective Equipment Requirements for Laboratories – Environmental Health and Safety [ehs.ncsu.edu]
- 2. solubilityofthings.com [solubilityofthings.com]
- 3. Personal Protective Equipment for Laboratories | Environmental Health and Safety [ehs.dartmouth.edu]
- 4. Personal Protective Equipment (PPE) in the Laboratory: A Comprehensive Guide | Lab Manager [labmanager.com]

- 5. westliberty.edu [westliberty.edu]
- 6. fishersci.com [fishersci.com]
- 7. L-Aspartic Acid SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 8. cdhfinechemical.com [cdhfinechemical.com]
- 9. lobachemie.com [lobachemie.com]
- 10. benchchem.com [benchchem.com]
- 11. uprm.edu [uprm.edu]
- 12. isotope.com [isotope.com]
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